

3,5-Octadiyne-2,7-diol chemical properties

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Compound of Interest

Compound Name: 3,5-Octadiyne-2,7-diol

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An In-depth Technical Guide to the Chemical Properties of 2,7-Dimethyl-3,5-octadiyne-2,7-diol

This technical guide provides a comprehensive overview of the chemical and physical properties of 2,7-Dimethyl-3,5-octadiyne-2,7-diol, a symmetrical diol characterized by a conjugated diyne system. This document is intended for researchers, scientists, and professionals in drug development who are interested in the characteristics and potential applications of this compound. The information is presented with a focus on quantitative data, experimental context, and clear visual representations of chemical workflows.

Compound Identification

Systematic Name: 2,7-Dimethylocta-3,5-diyne-2,7-diol[1][2] Common Synonyms: 3,5-Octadiyne-2,7-diol, 2,7-dimethyl-; 1,1,6,6-Tetramethyl-2,4-hexadiyne-1,6-diol[3][4] CAS Number: 5929-72-6[2][3][4][5] Molecular Formula: C₁₀H₁₄O₂[1][3][4] Molecular Weight: 166.22 g/mol [2][3][4]

Physicochemical Properties

The physical and chemical properties of 2,7-Dimethyl-3,5-octadiyne-2,7-diol are summarized in the table below, providing a quantitative basis for its handling and application in experimental settings.

Property	Value	Unit	Source
Melting Point	132-134	°C	[1][3][6]
Boiling Point	286.4	°C	[1][3]
Density	1.07	g/cm ³	[1][3]
Flash Point	134	°C	[1][3]
Refractive Index	1.522	[3]	
LogP	0.535	[3][7]	
Topological Polar Surface Area	40.5	Å ²	[2][8]
Exact Mass	166.099	Da	[1][5]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 2,7-Dimethyl-3,5-octadiyne-2,7-diol. The following table summarizes key spectral information available for this compound.

Spectroscopy Type	Data	Source
¹ H NMR	400 MHz in DMSO-d6	[3][8]
¹³ C NMR	Data available	[2][5]
IR	KBr disc, nujol mull	[3][8]
Mass Spectrometry	Electron Ionization data available	[9]
Raman	4880 Å, 200 M, powder	[3][8]

Reactivity and Stability

Information regarding the specific reactivity and stability of 2,7-Dimethyl-3,5-octadiyne-2,7-diol is limited in the provided search results. However, some general characteristics can be inferred

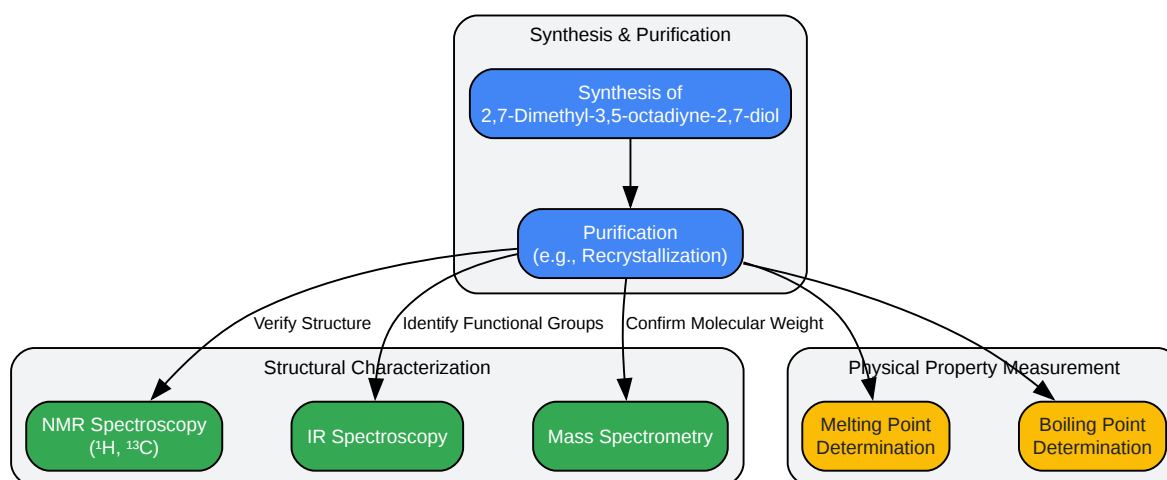
from its structure. The presence of hydroxyl groups suggests that it can undergo typical alcohol reactions, such as esterification and oxidation. The conjugated diyne system is a site of potential reactivity, susceptible to addition reactions and playing a role in the molecule's electronic properties. One noted application is its use in the preparation of diacetylenic derived compounds related to the natural product faltarindiol[6]. The material is generally supplied for research and development purposes[10].

Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis and manipulation of 2,7-Dimethyl-3,5-octadiyne-2,7-diol are not extensively documented in the search results, its application as a precursor is highlighted.

Use in Synthesis: 2,7-Dimethyl-3,5-octadiyne-2,7-diol serves as a starting material for the synthesis of more complex molecules. For instance, it is utilized in the preparation of diacetylenic compounds that are structurally related to faltarindiol, a natural polyacetylene with noteworthy biological activities[6]. This suggests its role in synthetic pathways that aim to generate molecules with specific stereochemistry and functional groups.

The following diagram illustrates a generalized workflow for the characterization of 2,7-Dimethyl-3,5-octadiyne-2,7-diol.



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Caption: Workflow for the synthesis and characterization of 2,7-Dimethyl-3,5-octadiyne-2,7-diol.

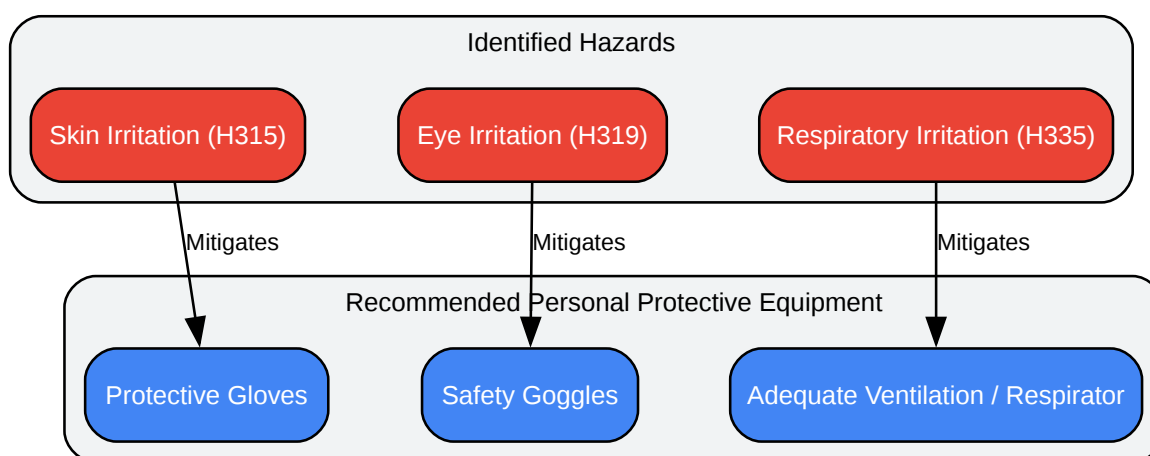
Safety and Hazards

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 2,7-Dimethyl-3,5-octadiyne-2,7-diol is associated with the following hazards:

- H315: Causes skin irritation[2].
- H319: Causes serious eye irritation[2].
- H335: May cause respiratory irritation[2].

Standard precautionary statements for handling this chemical include wearing protective gloves, eye protection, and ensuring adequate ventilation[8][10]. In case of contact with skin or eyes, rinsing with plenty of water is advised[8][10]. If inhaled, the person should be moved to fresh air[8][10].

The following diagram outlines the logical relationship between the hazards and the recommended personal protective equipment (PPE).

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Caption: Relationship between chemical hazards and recommended personal protective equipment.

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